

# Y06137 as a Molecular Probe: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Y06137  
Cat. No.: B15568974

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Y06137** is a potent and selective small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, with a high affinity for the first bromodomain of BRD4 (BRD4(1)).<sup>[1]</sup> As epigenetic readers, BET proteins play a crucial role in regulating gene transcription by recognizing acetylated lysine residues on histones.<sup>[2][3]</sup> By competitively binding to the acetyl-lysine binding pocket of BRD4, **Y06137** displaces it from chromatin, leading to the transcriptional downregulation of key oncogenes, including MYC and the Androgen Receptor (AR).<sup>[1][4]</sup> This mechanism makes **Y06137** a valuable molecular probe for studying the role of BET proteins in cancer biology, particularly in castration-resistant prostate cancer (CRPC), and for evaluating the therapeutic potential of BET inhibition.<sup>[1][4][5]</sup>

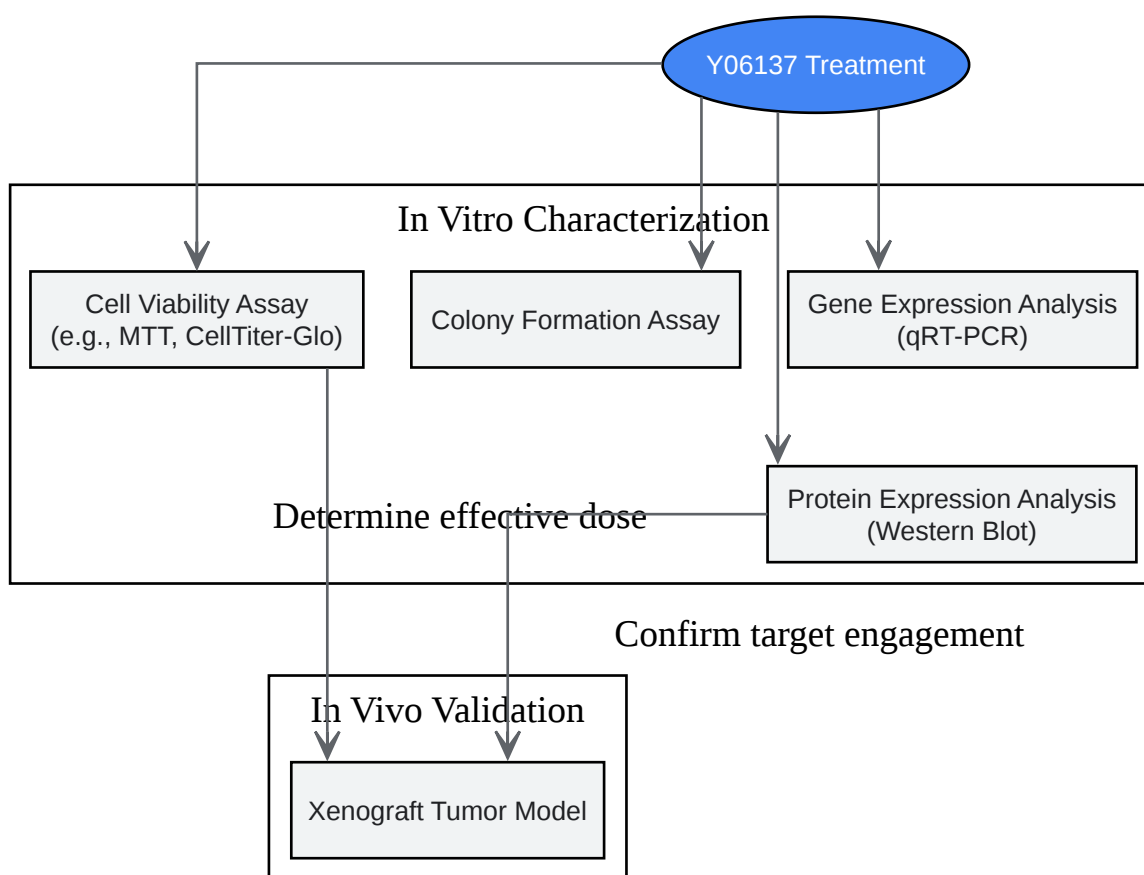
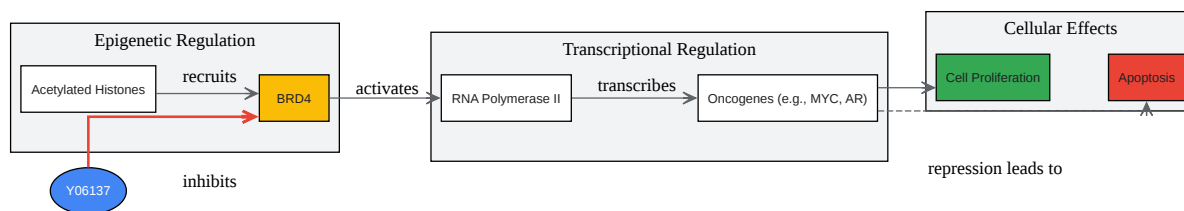
## Physicochemical and Pharmacological Properties

| Property                          | Value   | Reference      |
|-----------------------------------|---|----------------|
| Target                            | Bromodomain and Extra-Terminal (BET) proteins, specifically BRD4(1) | [1]            |
| Binding Affinity (Kd for BRD4(1)) | 81 nM   | [1][5]         |
| Chemical Formula                  | C <sub>24</sub> H <sub>22</sub> N <sub>4</sub> O <sub>4</sub>       | MedChemExpress |
| Molecular Weight                  | 430.46  | MedChemExpress |
| CAS Number                        | 2226534-49-0  | MedChemExpress |

## In Vitro Efficacy: IC50 Values in Prostate Cancer Cell Lines

| Cell Line | Description   | IC50 (μM) | Reference |
|-----------|---|-----------|-----------|
| VCaP      | Androgen-sensitive, expresses wild-type AR                              | 0.29      | [1]       |
| LNCaP     | Androgen-sensitive, expresses mutant AR (T877A)                         | 0.47      | [1]       |
| 22Rv1     | Castration-resistant, expresses full-length AR and AR-V7 splice variant | 0.70      | [1]       |
| C4-2B     | Castration-resistant, derived from LNCaP                                | 0.84      | [1]       |

## Signaling Pathway of Y06137 Action



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. What are BET inhibitors and how do they work? \[synapse.patsnap.com\]](#)
- [3. BET inhibitor - Wikipedia \[en.wikipedia.org\]](#)
- [4. 2.6. Tumor cell colony formation assay \[bio-protocol.org\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Y06137 as a Molecular Probe: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15568974/docs#y06137-as-a-molecular-probe-application-notes-and-protocols\]](https://www.benchchem.com/product/b15568974/docs#y06137-as-a-molecular-probe-application-notes-and-protocols)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check